

Technical Guide: Fluoroacetic Anhydride Safety & Handling

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Compound of Interest

Compound Name: Fluoroacetic anhydride

CAS No.: 407-33-0

Cat. No.: B1329317

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Executive Summary: The Latent Metabolic Threat

Fluoroacetic anhydride (FAA) [Bis(fluoroacetic) anhydride] is a specialized acylating agent distinct from the common **trifluoroacetic anhydride** (TFAA). While both are corrosive anhydrides, FAA possesses a catastrophic toxicity profile due to its hydrolysis into fluoroacetic acid (fluoroacetate).

Unlike TFAA, which metabolizes to the chemically stable trifluoroacetate, FAA undergoes "lethal synthesis" in vivo. It is a metabolic poison that hijacks the Krebs cycle, leading to citrate accumulation, cellular respiration collapse, and death. Handling FAA requires Biosafety Level 3 (BSL-3) chemical equivalents, not just standard organic synthesis protocols.

Part 1: Critical Disambiguation & Molecular Identity

WARNING: Do not confuse **Fluoroacetic Anhydride** (FAA) with **Trifluoroacetic Anhydride** (TFAA).

Feature	Fluoroacetic Anhydride (FAA)	Trifluoroacetic Anhydride (TFAA)
Formula		
Primary Hazard	Metabolic Poison (Mitochondrial Blockade)	Corrosive / Acid Burn
Hydrolysis Product	Monofluoroacetic Acid (Compound 1080 precursor)	Trifluoroacetic Acid (Strong acid, stable)
Mechanism	Inhibits Aconitase (Lethal Synthesis)	Acidosis / Tissue destruction
Handling Level	High Containment (Glovebox/Class II Hood)	Standard Fume Hood

Part 2: Mechanism of Toxicity (The "Lethal Synthesis")[1]

The extreme danger of FAA lies in its similarity to acetic anhydride. Upon contact with moisture (in air or tissue), it rapidly hydrolyzes to fluoroacetate. The body mistakes fluoroacetate for acetate, activating it into Fluoroacetyl-CoA.

This mimicry allows the toxin to enter the Krebs Cycle (TCA Cycle), where Citrate Synthase condenses it with oxaloacetate to form (-)-erythro-2-fluorocitrate. This metabolite is the actual poison—a "suicide substrate" that binds irreversibly to Aconitase, halting cellular respiration.

Figure 1: The Lethal Synthesis Pathway



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Caption: Mechanism of Action. FAA hydrolyzes to fluoroacetate, which is metabolically converted to fluorocitrate, irreversibly blocking Aconitase.

Part 3: Physical Properties & Stability[2]

FAA is moisture-sensitive.[1] Data below refers to the anhydride and its hydrolysis product (Fluoroacetic acid), which dictates the toxicity profile.

Property	Data (Approximate/Inferred*)
Physical State	Colorless liquid, pungent odor.[2]
Boiling Point	~160–165°C (Est. based on acid BP)
Solubility	Soluble in DCM, Ether, THF.[1][3] Reacts violently with water.
Hydrolysis Rate	Rapid. Generates 2 equivalents of Fluoroacetic acid.[4]
LD50 (Oral, Rat)	~0.1 – 0.2 mg/kg (Based on Na-Fluoroacetate)
Skin Absorption	Extremely High. Fatal systemic toxicity via dermal route.

*Note: Pure FAA is rare; properties often inferred from the acid (CAS 144-49-0) or sodium salt (CAS 62-74-8).

Part 4: Engineering Controls & PPE (The Self-Validating System)

Safety relies on a redundant barrier system. If one barrier fails (e.g., glove tear), the engineering control (airflow) must capture the hazard.

Personal Protective Equipment (PPE)

- Respiratory: A standard N95 is insufficient. Use a full-face respirator with organic vapor/acid gas cartridges (OV/AG) if working outside a glovebox (not recommended).
- Dermal (Hands):

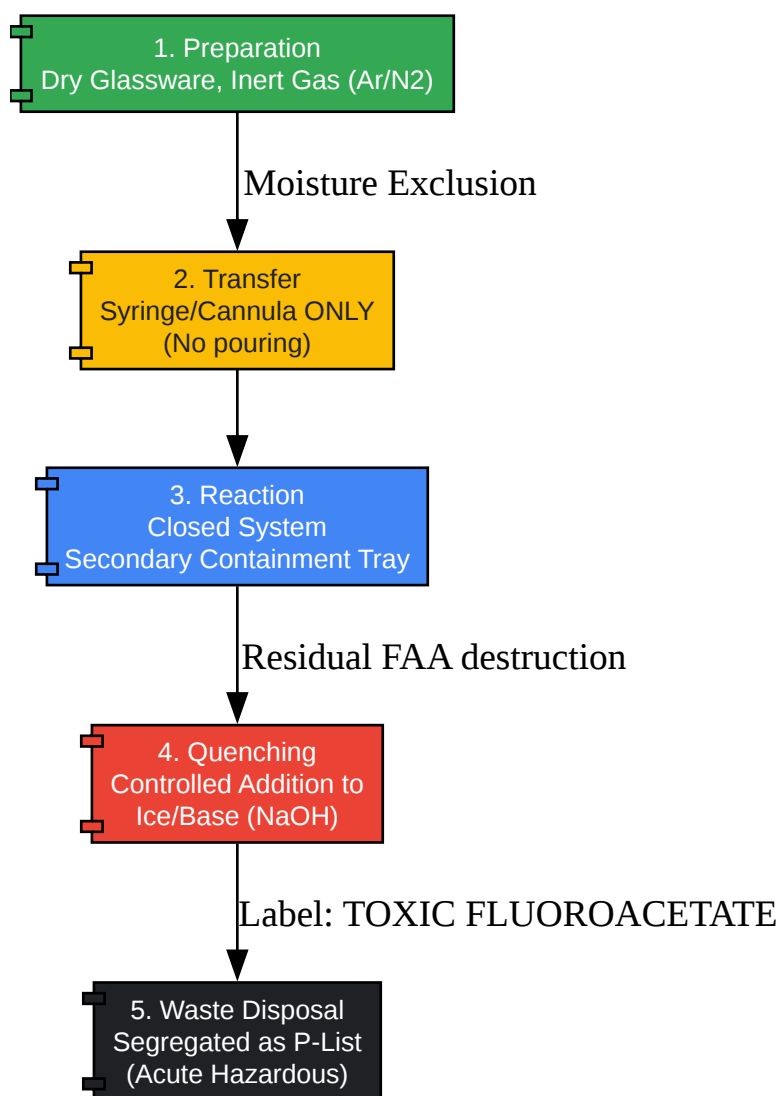
- Primary Layer: Laminate film gloves (e.g., Silver Shield / 4H). Nitrile is permeable to anhydrides and small fluorinated organics over time.
- Secondary Layer: 8 mil Nitrile (for dexterity and mechanical protection over the laminate).
- Technique: "Double-gloving" with breakthrough monitoring. Change outer gloves immediately upon splash.
- Body: Tyvek lab coat or chemically resistant apron.

Engineering Controls

- Primary Containment: Inert Atmosphere Glovebox is the Gold Standard.
- Secondary Containment: Class II Type B2 Biosafety Cabinet (Total Exhaust) or a high-performance chemical fume hood. Do not use recirculating hoods.

Part 5: Operational Protocol

Figure 2: Safe Handling Workflow



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Caption: Operational workflow emphasizing moisture exclusion and segregated waste streams.

Step-by-Step Methodology

- Setup: All glassware must be oven-dried. FAA reacts with ambient moisture to release toxic acid fumes.
- Transfer: Never pour FAA. Use oven-dried glass syringes with Luer-lock needles. Transfer under positive nitrogen pressure.
- Reaction: Perform all reactions in a sealed vessel vented through a scrubber (NaOH trap) to neutralize any escaping acid vapors.

- Quenching (Critical):
 - Do not add water to FAA.
 - Add the reaction mixture dropwise into a stirred, cooled solution of 10% NaOH or NaHCO₃.
 - Warning: This converts FAA to Sodium Fluoroacetate. While the corrosive anhydride is gone, the solution is now a solution of "Compound 1080" (Rodenticide). It remains lethal.

Part 6: Decontamination & Emergency Response

Spill Management

- Evacuate: Immediate evacuation of the lab. Allow aerosols to settle (30 min).
- Neutralization:
 - Do not use standard spill kits (clay/sand) alone.
 - Cover spill with Lime (Calcium Oxide) or Soda Ash to neutralize the acid.
 - Absorb with vermiculite.
 - Disposal: All cleanup materials must be incinerated as hazardous waste. Label clearly: "CONTAINS FLUOROACETATE - DO NOT AUTOCLAVE."

Medical Management (Supportive)

There is no guaranteed antidote. Treatment focuses on extending the window for the body to clear the toxin.

- Immediate Action: Decontaminate skin with copious soap and water (15 mins). Speed is vital to prevent systemic absorption.
- Therapeutic Intervention (Clinical Context):
 - Ethanol Loading: Similar to methanol poisoning, ethanol may compete for acetate transporters/enzymes, potentially slowing the conversion of fluoroacetate to fluorocitrate

[1].

- Acetate Administration: Sodium acetate or glycerol monoacetate (Monoacetin) can be administered to outcompete fluoroacetate at the Acetyl-CoA synthetase step [2].
- Calcium Gluconate: To treat hypocalcemia induced by the poisoning.

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